

# A Technical Guide to N-(2,2-dimethoxyethyl)cyclohexanamine

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## Compound of Interest

Compound Name:	N-(2,2-dimethoxyethyl)cyclohexanamine
CAS No.:	99863-45-3
Cat. No.:	B1305079

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**Abstract:** This technical guide provides a comprehensive overview of **N-(2,2-dimethoxyethyl)cyclohexanamine**, a secondary amine incorporating both a cyclohexane ring and a protected aldehyde functionality. Due to the limited availability of published research on this specific molecule, this document consolidates known data and presents a theoretical framework for its synthesis and potential applications. The guide is intended for researchers, scientists, and professionals in drug development and organic synthesis. It includes a summary of chemical properties, a detailed, plausible experimental protocol for its synthesis via reductive amination, and a discussion of its potential utility in medicinal chemistry and materials science, based on the known reactivity of its constituent functional groups.

## Chemical Identity and Properties

The International Union of Pure and Applied Chemistry (IUPAC) name for the compound is **N-(2,2-dimethoxyethyl)cyclohexanamine**. It is also known by synonyms such as Cyclohexyl-(2,2-dimethoxy-ethyl)-amine and N-(2,2-Dimethoxyethyl)cyclohexylamine.[1] This compound is a secondary amine featuring a cyclohexyl group and a 2,2-dimethoxyethyl group attached to

the nitrogen atom. The latter group is a dimethyl acetal, which serves as a protected form of an aldehyde, suggesting its potential as a synthetic intermediate.

## Physicochemical Data

While extensive experimental data for **N-(2,2-dimethoxyethyl)cyclohexanamine** is not readily available in the literature, key computed properties have been compiled from chemical databases. These properties provide a foundational understanding of the molecule's physical characteristics.

Property	Value	Source
CAS Number	99863-45-3	[2]
Molecular Formula	C10H21NO2	[1]
Molecular Weight	187.28 g/mol	[1]
Canonical SMILES	COC(CNC1CCCCC1)OC	BOC Sciences
InChI Key	QSACEZXJVIGRJC-UHFFFAOYSA-N	BOC Sciences
Boiling Point	243.7±20.0 °C at 760 mmHg (Predicted)	BOC Sciences

## Synthesis of N-(2,2-dimethoxyethyl)cyclohexanamine

The synthesis of N-alkylated cyclohexylamines is commonly achieved through reductive amination.[3][4] This highly versatile and widely used reaction involves the formation of an imine or enamine intermediate from a ketone and an amine, which is then reduced in situ to the target amine. For **N-(2,2-dimethoxyethyl)cyclohexanamine**, a plausible and efficient synthetic route is the reductive amination of cyclohexanone with 2,2-dimethoxyethan-1-amine.

## Experimental Protocol: Reductive Amination

This protocol describes a laboratory-scale synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine**.

Objective: To synthesize **N-(2,2-dimethoxyethyl)cyclohexanamine** from cyclohexanone and 2,2-dimethoxyethan-1-amine using sodium triacetoxyborohydride as the reducing agent.

Reagents and Materials:

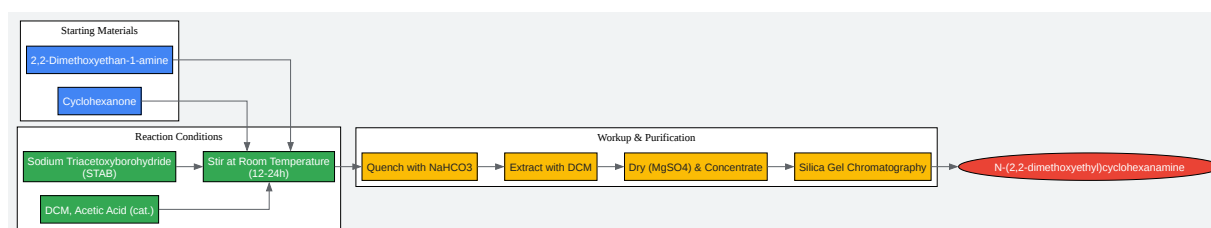
- Cyclohexanone (1.0 eq)
- 2,2-Dimethoxyethan-1-amine (1.1 eq)
- Sodium triacetoxyborohydride (STAB) (1.5 eq)
- Dichloromethane (DCM), anhydrous
- Acetic acid, glacial (catalytic amount)
- Saturated aqueous sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated aqueous sodium chloride (brine) solution
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Magnetic stirrer and stir bar
- Argon or nitrogen gas supply
- Separatory funnel
- Rotary evaporator
- Silica gel for column chromatography
- Standard glassware for extraction and purification

Procedure:

- To a dry round-bottom flask under an inert atmosphere (argon or nitrogen), add cyclohexanone (1.0 eq) and anhydrous dichloromethane.

- Add 2,2-dimethoxyethan-1-amine (1.1 eq) to the solution, followed by a catalytic amount of glacial acetic acid.
- Stir the reaction mixture at room temperature for 30-60 minutes to facilitate the formation of the iminium intermediate.
- Slowly add sodium triacetoxyborohydride (1.5 eq) to the mixture in portions. The addition may be slightly exothermic.
- Allow the reaction to stir at room temperature for 12-24 hours. Monitor the reaction progress using an appropriate technique (e.g., TLC or GC-MS).
- Upon completion, carefully quench the reaction by the slow addition of saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and separate the organic layer.
- Extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash with saturated brine solution.
- Dry the combined organic phase over anhydrous magnesium sulfate, filter, and concentrate the solvent using a rotary evaporator.
- Purify the resulting crude oil via silica gel column chromatography to yield the pure **N-(2,2-dimethoxyethyl)cyclohexanamine**.

## Synthesis Workflow Diagram



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Caption: Reductive amination workflow for the synthesis of **N-(2,2-dimethoxyethyl)cyclohexanamine**.

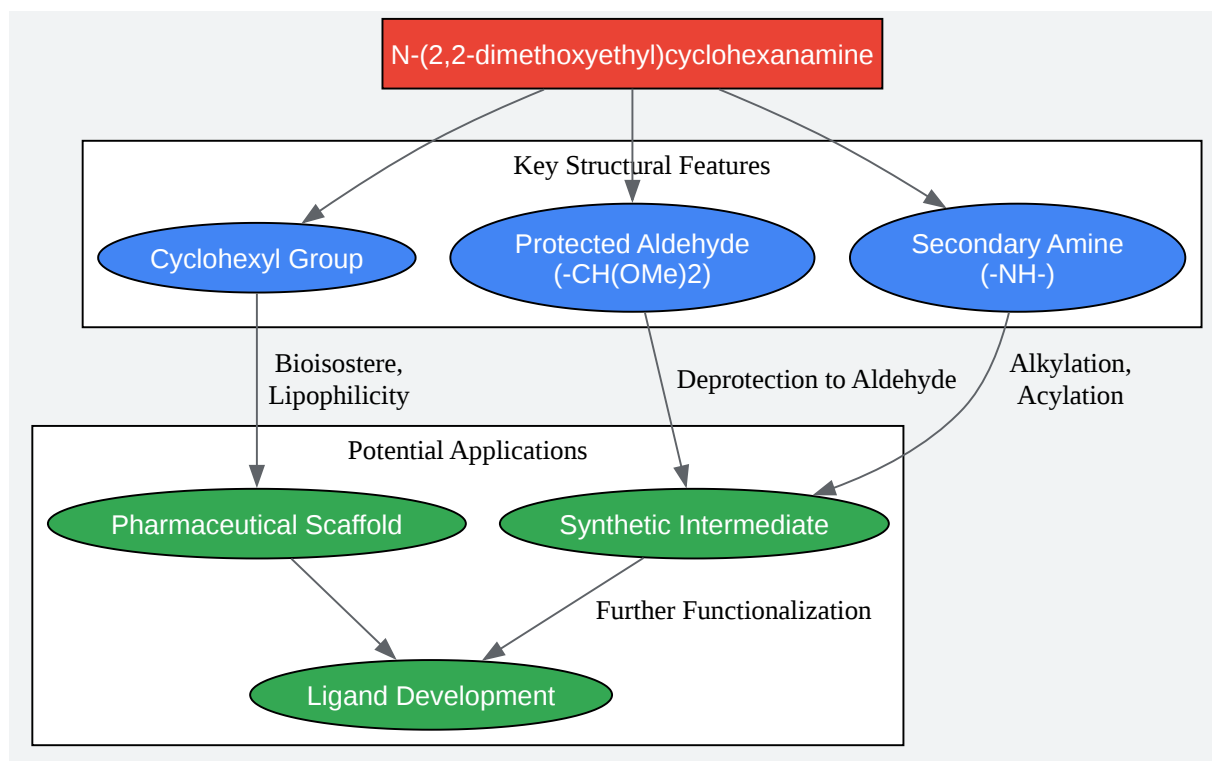
## Potential Applications in Research and Development

While **N-(2,2-dimethoxyethyl)cyclohexanamine** is not extensively documented, its structural features suggest several potential applications, primarily in organic synthesis and medicinal chemistry.[5] The cyclohexylamine moiety is a common scaffold in pharmaceuticals, found in drugs such as mucolytics, analgesics, and bronchodilators.[6][7] Derivatives of cyclohexylamine have been investigated for various biological activities, including as acetylcholinesterase inhibitors and antimicrobial agents.[8]

The key functionalities of this molecule—a reactive secondary amine and a protected aldehyde—make it a versatile building block.

- **Organic Synthesis:** The secondary amine can undergo further N-alkylation or acylation to create more complex tertiary amines or amides.[5] The dimethoxyacetal group is stable under many reaction conditions but can be easily deprotected to the corresponding aldehyde using acidic conditions. This allows for subsequent reactions such as Wittig reactions, further reductive aminations, or oxidations to a carboxylic acid.
- **Drug Discovery and Medicinal Chemistry:** The cyclohexylamine scaffold is a privileged structure in medicinal chemistry. This compound could serve as a starting point for the synthesis of novel bioactive molecules. The dimethoxyethyl side chain allows for the introduction of a flexible linker that can be functionalized, which is a common strategy in the design of ligands that can bind to biological targets.
- **Materials Science:** The amine functionality suggests potential use in the development of new polymers or as a component in the formation of functionalized surfaces.[5]

## Logical Relationship Diagram: Structure to Application



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Caption: Relationship between the structural features of the compound and its potential applications.

## Conclusion

**N-(2,2-dimethoxyethyl)cyclohexanamine** is a chemical compound with significant potential as a versatile intermediate in organic synthesis and drug discovery. While specific research on this molecule is limited, its constituent parts—a cyclohexylamine core and a protected aldehyde side chain—are well-established functional groups in chemical and pharmaceutical development. The synthetic route via reductive amination is straightforward and high-yielding, making the compound readily accessible for further investigation. Future research is warranted

to explore its reactivity, synthesize novel derivatives, and evaluate their potential biological activities to fully realize the utility of this promising building block.

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